

Introduction: Situating D-Galactose 6-Phosphate in Modern Research

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Compound of Interest

Compound Name: *D-Galactose 6-phosphate lithium salt*

Cat. No.: *B12849945*

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D-Galactose 6-phosphate (Gal6P) is a pivotal intermediate in specialized metabolic pathways, particularly in the catabolism of lactose in various microorganisms.^{[1][2]} As a phosphorylated hexose, its chemical properties, including its precise molecular weight, are fundamental to a range of biochemical and analytical applications. For researchers in drug development and metabolic engineering, a comprehensive understanding of Gal6P extends beyond its chemical formula; it involves appreciating its metabolic context, the enzymes that interact with it, and the methodologies used to quantify and study it.

This guide provides an in-depth examination of D-Galactose 6-phosphate, moving from its core physicochemical properties to its biological role and the experimental workflows used to investigate it. The content is structured to deliver not just data, but also the scientific rationale behind the application of this knowledge in a laboratory setting.

Section 1: Core Physicochemical Properties of D-Galactose 6-Phosphate

The foundational step in utilizing any biochemical compound is a thorough understanding of its chemical and physical characteristics. These properties are critical for accurate experimental

design, from preparing standard solutions to interpreting mass spectrometry data.

Molecular Formula and Weight

D-Galactose 6-phosphate is a derivative of the monosaccharide D-galactose, with a phosphate group esterified to the carbon at the 6-position. This phosphorylation is a common cellular strategy to trap sugars within the cell and activate them for subsequent metabolic reactions.

The molecular formula for the free acid form of D-Galactose 6-phosphate is $C_6H_{13}O_9P$.^{[1][3][4]} Based on this composition, the molecular weight is calculated to be 260.14 g/mol.^{[1][3][4][5][6][7]}

Data Summary Table

For ease of reference, the key quantitative and identifying properties of D-Galactose 6-phosphate are summarized below. These values are compiled from authoritative chemical databases and are essential for both theoretical and practical applications.

Property	Value	Source
Molecular Weight	260.14 g/mol	^{[1][3][4][6]}
Exact Mass	260.02971899 Da	^{[3][5][6]}
Molecular Formula	$C_6H_{13}O_9P$	^{[1][3][4][5]}
CAS Number	6665-00-5	^{[1][3][4]}
IUPAC Name	[(2R,3S,4S,5R)-2,3,4,5-tetrahydroxy-6-oxohexyl]dihydrogen phosphate	^[6]
PubChem CID	3034794	^{[1][6]}
Form	Solid or powder	^[1]
Solubility	Soluble in water	^[1]

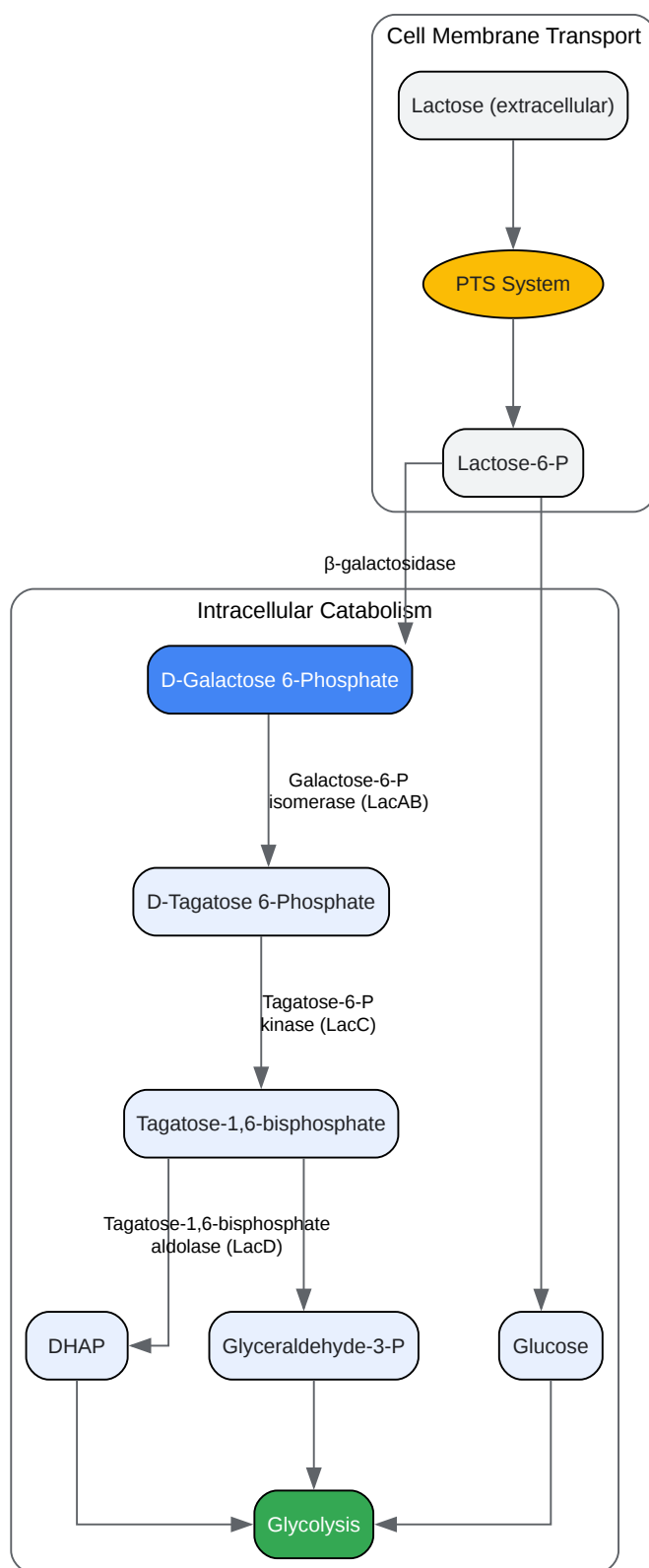
Section 2: Biological Significance and Metabolic Pathways

While D-galactose itself is primarily metabolized through the well-known Leloir pathway in eukaryotes, D-Galactose 6-phosphate is a hallmark of an alternative route, the Tagatose-6-Phosphate Pathway, which is prominent in many Gram-positive bacteria.[\[2\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

The Tagatose-6-Phosphate Pathway

In bacteria such as *Lactobacillus rhamnosus* and *Staphylococcus aureus*, lactose is transported into the cell and phosphorylated to lactose-6-phosphate.[\[2\]](#)[\[11\]](#)[\[12\]](#) This intermediate is then hydrolyzed by β -galactosidase to yield glucose and D-Galactose 6-phosphate.[\[2\]](#)

Gal6P then enters the core of the pathway, where it is acted upon by the enzyme Galactose-6-phosphate isomerase (LacAB).[\[11\]](#)[\[13\]](#) This enzyme catalyzes the reversible isomerization of Gal6P into D-tagatose 6-phosphate, which is further metabolized to intermediates that can enter glycolysis.[\[2\]](#)[\[11\]](#) Understanding this pathway is crucial for microbiology research, particularly in the study of lactic acid bacteria used in food fermentation and probiotics.



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Caption: The Tagatose-6-Phosphate Pathway for lactose metabolism.

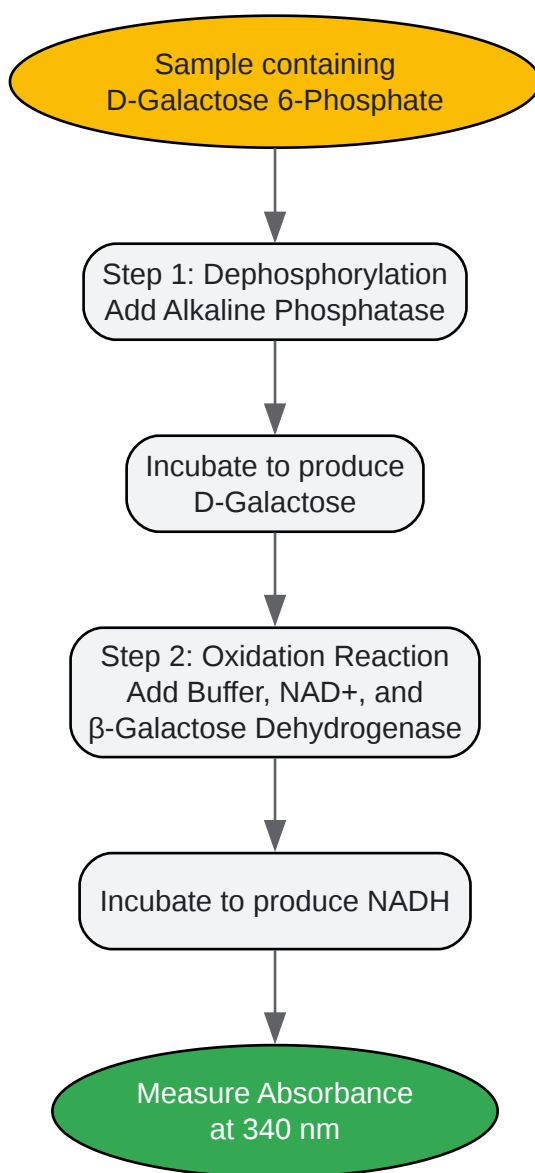
Section 3: Experimental Protocol for Quantification

Direct quantification of D-Galactose 6-phosphate can be achieved by coupling enzymatic reactions that lead to a measurable change in absorbance, typically through the production of NADH. The following protocol outlines a robust method for determining Gal6P concentration in a purified sample. The core principle is to first dephosphorylate Gal6P to D-galactose and then quantify the resulting galactose.

Principle

This assay is a two-step enzymatic process. First, a phosphatase enzyme is used to specifically hydrolyze the phosphate group from D-Galactose 6-phosphate, yielding D-galactose. In the second step, the liberated D-galactose is oxidized by the enzyme β -galactose dehydrogenase in the presence of nicotinamide adenine dinucleotide (NAD^+). This reaction produces D-galactonic acid and stoichiometrically reduces NAD^+ to NADH. The increase in absorbance at 340 nm, resulting from the formation of NADH, is directly proportional to the amount of D-galactose, and thus to the original amount of Gal6P in the sample.[\[14\]](#)

Workflow Diagram



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Caption: Workflow for the enzymatic assay of D-Galactose 6-Phosphate.

Step-by-Step Methodology

This protocol is designed for a standard spectrophotometer using 1 cm path length cuvettes.

Reagents and Materials:

- Buffer A: 100 mM Tris-HCl, pH 8.0
- Buffer B: 100 mM Glycine, 5 mM MgCl₂, pH 8.6

- Alkaline Phosphatase (CIAP): ~20 U/mL solution
- β -Galactose Dehydrogenase (β -GalDH): ~50 U/mL suspension
- NAD⁺ Solution: 20 mg/mL in purified water
- D-Galactose 6-Phosphate Standard: A precisely weighed stock solution (e.g., 1 mg/mL)
- Spectrophotometer capable of reading at 340 nm
- Micro-cuvettes (1.5 mL)

Procedure:

- Sample Preparation:
 - Dissolve the unknown sample containing Gal6P in Buffer A to an expected concentration of 0.1-1.0 mg/mL.
 - Prepare a series of standards from the Gal6P stock solution in Buffer A.
- Dephosphorylation Step:
 - In a microcentrifuge tube, mix 200 μ L of the sample (or standard) with 10 μ L of the Alkaline Phosphatase solution.
 - Incubate at 37°C for 30 minutes to ensure complete conversion to D-galactose.
 - Prepare a "blank" control for each sample by adding 10 μ L of water instead of the enzyme.
- Oxidation and Measurement:
 - Set up cuvettes for each sample, standard, and blank.
 - To each cuvette, add:
 - 800 μ L of Buffer B
 - 100 μ L of NAD⁺ Solution

- 100 μ L of the dephosphorylated sample/standard from Step 2.
- Mix gently by inverting and measure the initial absorbance (A_1) at 340 nm. This reading accounts for any background absorbance.
- Initiate the reaction by adding 20 μ L of the β -GalDH suspension to the cuvette.
- Mix immediately and incubate at room temperature for 15 minutes, or until the reaction is complete (i.e., the absorbance reading is stable).
- Measure the final absorbance (A_2) at 340 nm.
- Calculation:
 - Calculate the change in absorbance (ΔA) for each sample and standard: $\Delta A = A_2 - A_1$.
 - Subtract the ΔA of the blank from the ΔA of the corresponding samples.
 - Plot a standard curve of ΔA versus the concentration of the Gal6P standards.
 - Determine the concentration of the unknown samples using the standard curve.

Conclusion

D-Galactose 6-phosphate is more than a simple phosphorylated sugar; it is a key player in microbial metabolism with significant implications for biotechnology and microbiology. Its molecular weight of 260.14 g/mol is a fundamental parameter that underpins its study. By grounding this core data in the context of its biological pathways and providing robust analytical protocols, researchers are better equipped to investigate its function and leverage its metabolic role in their work. This integrated approach, combining physicochemical data with practical, field-proven methodology, ensures scientific integrity and accelerates discovery.

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